

# Personal protective equipment for handling 2,5-Dihydroxy-1,4-benzoquinone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dihydroxy-1,4-benzoquinone

Cat. No.: B104904

[Get Quote](#)

## Essential Safety and Handling Guide for 2,5-Dihydroxy-1,4-benzoquinone

This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2,5-Dihydroxy-1,4-benzoquinone**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**2,5-Dihydroxy-1,4-benzoquinone** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause serious eye irritation and skin irritation.<sup>[1][2][3][4]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed<sup>[1][3]</sup>
- H312: Harmful in contact with skin<sup>[1][3]</sup>
- H315: Causes skin irritation<sup>[1][3]</sup>
- H319: Causes serious eye irritation<sup>[1][3]</sup>
- H332: Harmful if inhaled<sup>[1][3]</sup>

- H335: May cause respiratory irritation[3]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[1][2] A face shield may also be required where splash hazards exist.	Protects against dust particles and splashes that can cause serious eye irritation.[1][2][5]
Skin Protection	Chemical-resistant gloves (e.g., polychloroprene, nitrile rubber, butyl rubber).[3] Wear appropriate protective clothing to prevent skin exposure.[2][4]	Prevents skin irritation and absorption of the harmful substance.[1][2]
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced.[2] A full-face respirator should be used if exposure limits are exceeded or symptoms occur.[1]	Protects against inhalation of harmful dust.[1][2]

## Operational Plan: Handling and Storage

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the chemical.

Handling:

- Ensure adequate ventilation in the handling area.[1][2]

- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke when using this product.[1][4]
- Wash hands thoroughly after handling.[1][2][4]
- Avoid contact with skin and eyes.[1][2][4]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][4]
- Keep away from incompatible materials such as strong oxidizing agents.[2][4]
- Store apart from foodstuff containers.[3]

## Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1][2]
Skin Contact	Immediately wash off with plenty of soap and water while removing contaminated clothing. Seek medical attention if skin irritation occurs.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately.[1][2]

## Disposal Plan

Proper disposal of **2,5-Dihydroxy-1,4-benzoquinone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

### Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4]
- Do not allow the chemical to enter drains.[1]

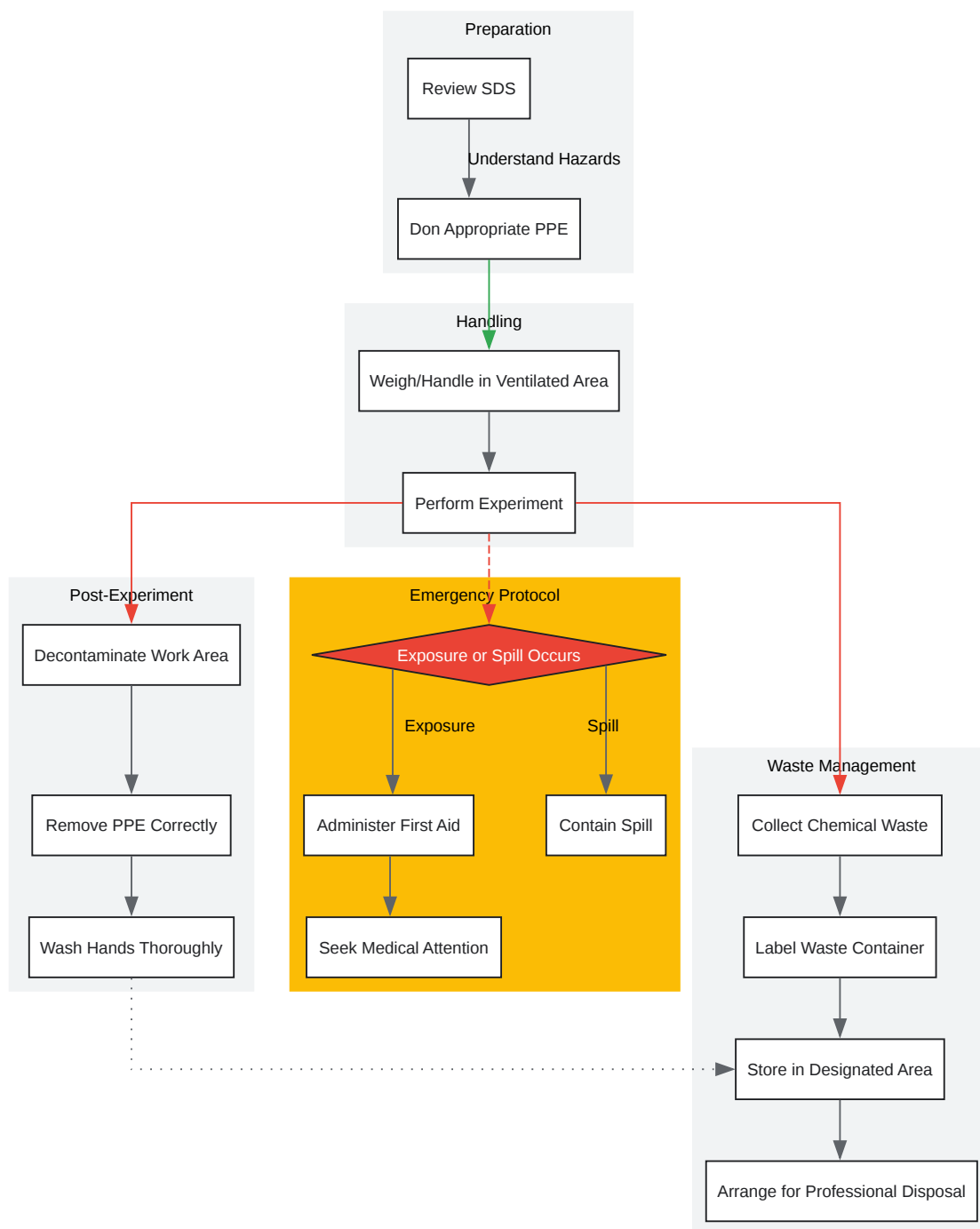
### Spill Cleanup:

- For minor spills, use dry clean-up procedures and avoid generating dust.[3] Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[2][3]
- For major spills, evacuate the area and ensure adequate ventilation. Prevent the spillage from entering drains or waterways.[3]

## Visual Workflow for Safe Handling and Disposal

The following diagram outlines the key steps for the safe handling and disposal of **2,5-Dihydroxy-1,4-benzoquinone**.

## Workflow for Handling 2,5-Dihydroxy-1,4-benzoquinone

[Click to download full resolution via product page](#)

Caption: Procedural flow for safe handling and disposal of **2,5-Dihydroxy-1,4-benzoquinone**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. fishersci.com [fishersci.com]
- 5. 2,5-Dihydroxy-1,4-benzoquinone - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,5-Dihydroxy-1,4-benzoquinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104904#personal-protective-equipment-for-handling-2-5-dihydroxy-1-4-benzoquinone]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)